

Isobutyryl bromide CAS number and molecular formula

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Compound of Interest

Compound Name: *Isobutyryl bromide*

Cat. No.: *B1582170*

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An In-depth Technical Guide to Isobutyryl Bromide

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides comprehensive information on **isobutyryl bromide**, a key reagent in organic synthesis. It covers its chemical properties, synthesis, applications, and detailed experimental protocols, with a focus on data relevant to research and development.

Core Chemical Information

Isobutyryl bromide, also known as 2-methylpropanoyl bromide, is a reactive acyl bromide widely used as an acylating agent in the synthesis of various organic compounds, including pharmaceuticals and other fine chemicals.

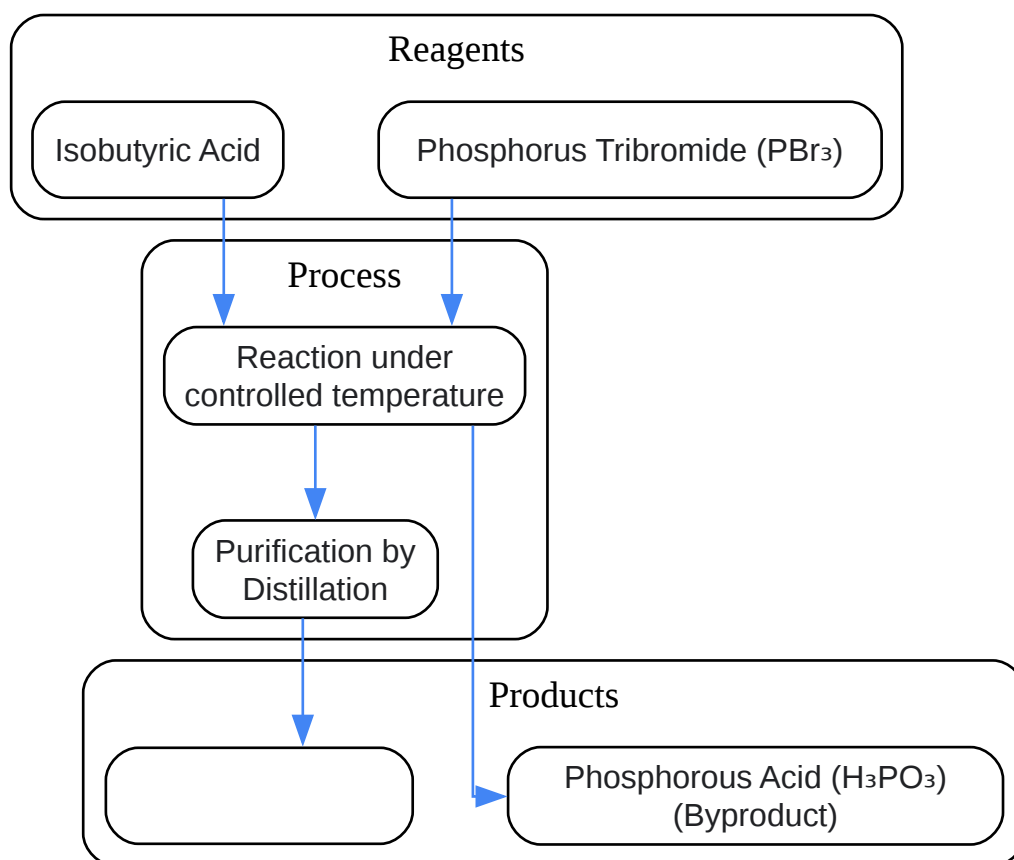
Chemical and Physical Properties

The fundamental properties of **isobutyryl bromide** are summarized in the table below for easy reference.

Property	Value	Reference
CAS Number	2736-37-0	[1]
Molecular Formula	C ₄ H ₇ BrO	[1]
Molecular Weight	151.002 g/mol	
Appearance	Flammable liquid and vapor	[1]
Boiling Point	117°C	
Density	1.41 g/cm ³	
Flash Point	48°C	
Synonyms	2-methylpropanoyl bromide, Isobutyric acid bromide	[1]

Synthesis of Isobutyryl Bromide

The synthesis of **isobutyryl bromide** typically involves the bromination of isobutyric acid. A common method is the reaction of isobutyric acid with a brominating agent such as phosphorus tribromide (PBr₃).



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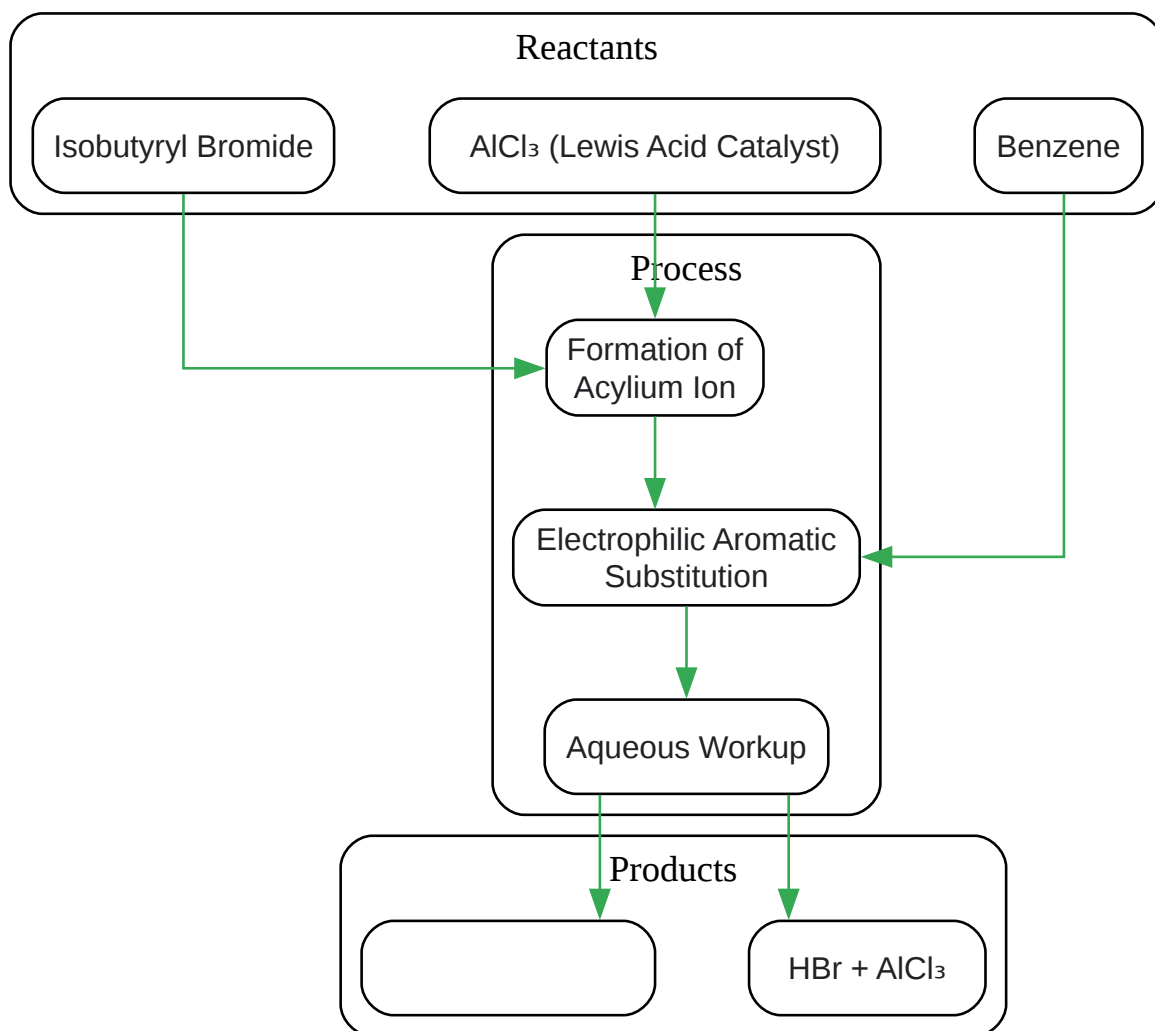
*A logical workflow for the synthesis of **isobutyryl bromide**.*

Key Chemical Reactions and Applications

Isobutyryl bromide is a versatile reagent primarily used for introducing the isobutyryl group into molecules. Its high reactivity makes it suitable for various transformations, most notably Friedel-Crafts acylation and esterification.

Friedel-Crafts Acylation

Friedel-Crafts acylation is a fundamental reaction in organic chemistry for the formation of carbon-carbon bonds.^{[2][3]} **Isobutyryl bromide** reacts with aromatic compounds in the presence of a Lewis acid catalyst, such as aluminum chloride (AlCl₃), to form aryl ketones.^{[2][3]}

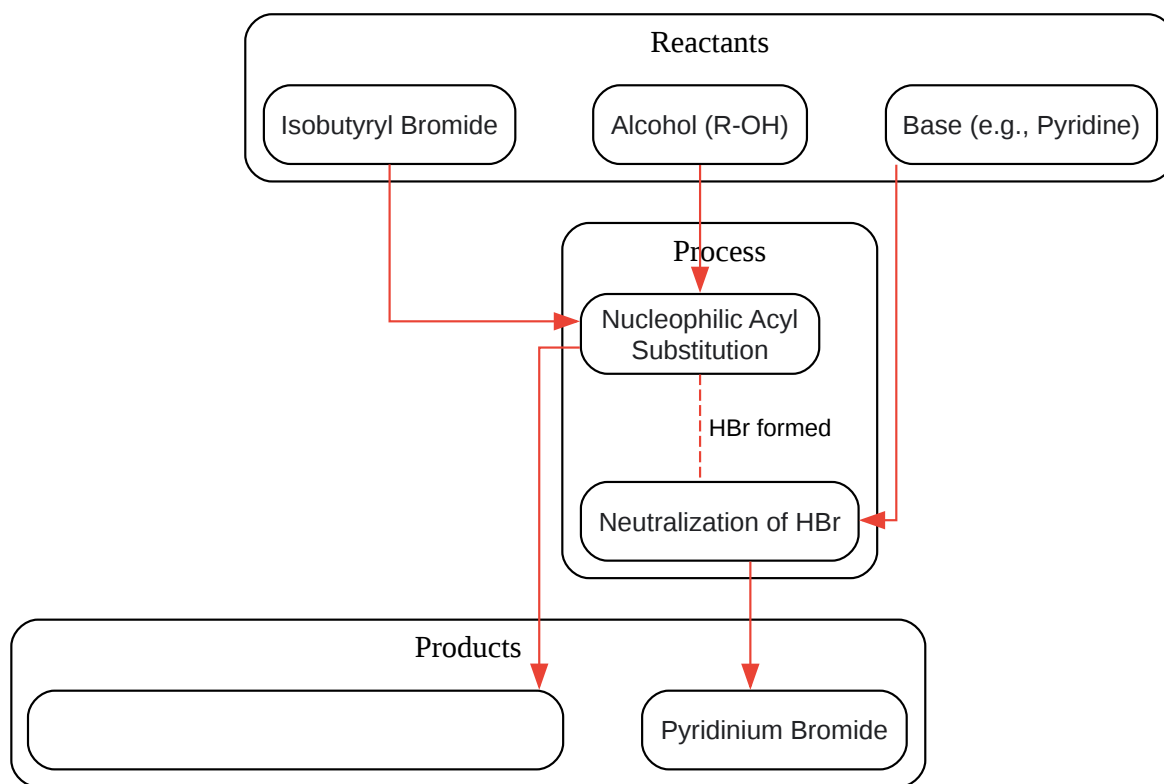


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Reaction workflow for the Friedel-Crafts acylation of benzene.

Esterification

Isobutyryl bromide readily reacts with alcohols to form isobutyrate esters. This reaction is often carried out in the presence of a non-nucleophilic base, such as pyridine or triethylamine, to neutralize the hydrogen bromide byproduct.



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General workflow for the esterification of an alcohol.

Experimental Protocols

The following are representative experimental protocols for reactions involving **isobutyryl bromide**. Note: These are general procedures and may require optimization for specific substrates and scales. Always conduct a thorough risk assessment before starting any chemical reaction.

Protocol for Friedel-Crafts Acylation of an Aromatic Compound

- **Reaction Setup:** In a flame-dried, three-necked round-bottom flask equipped with a magnetic stirrer, a dropping funnel, and a reflux condenser connected to a gas outlet (to vent HCl and

HBr), add the anhydrous aromatic compound and a suitable inert solvent (e.g., dichloromethane or carbon disulfide).

- **Catalyst Addition:** Cool the flask in an ice bath and slowly add anhydrous aluminum chloride (AlCl_3) in portions with stirring.
- **Acylating Agent Addition:** Add a solution of **isobutyryl bromide** in the same solvent to the dropping funnel and add it dropwise to the reaction mixture over a period of 30-60 minutes, maintaining the temperature below 10°C .
- **Reaction:** After the addition is complete, remove the ice bath and allow the mixture to stir at room temperature for 1-3 hours, or until the reaction is complete (monitored by TLC or GC).
- **Work-up:** Carefully pour the reaction mixture into a beaker containing crushed ice and concentrated hydrochloric acid.
- **Extraction:** Transfer the mixture to a separatory funnel. Separate the organic layer, and extract the aqueous layer with the solvent.
- **Washing:** Combine the organic layers and wash sequentially with dilute HCl, water, saturated sodium bicarbonate solution, and brine.
- **Drying and Purification:** Dry the organic layer over anhydrous magnesium sulfate, filter, and remove the solvent under reduced pressure. The crude product can be purified by distillation or column chromatography.

Protocol for Esterification of an Alcohol

- **Reaction Setup:** In a round-bottom flask equipped with a magnetic stirrer and a dropping funnel, dissolve the alcohol in a suitable aprotic solvent (e.g., dichloromethane, diethyl ether) and add a stoichiometric amount of a non-nucleophilic base (e.g., pyridine or triethylamine).
- **Acylating Agent Addition:** Cool the mixture in an ice bath and add **isobutyryl bromide** dropwise via the dropping funnel.
- **Reaction:** Allow the reaction to warm to room temperature and stir for 1-4 hours, or until completion as monitored by TLC.

- Work-up: Quench the reaction by adding water.
- Extraction: Transfer the mixture to a separatory funnel and extract with an organic solvent.
- Washing: Wash the organic layer sequentially with dilute HCl (to remove the base), saturated sodium bicarbonate solution, and brine.
- Drying and Purification: Dry the organic layer over anhydrous sodium sulfate, filter, and concentrate under reduced pressure to yield the crude ester, which can be further purified by distillation or chromatography.

Safety and Handling

Isobutyryl bromide is a hazardous chemical and must be handled with appropriate safety precautions.^[1]

Hazard Summary

Hazard Class	Description
Flammability	Flammable liquid and vapor (Category 3) ^[1]
Corrosivity	May be corrosive to metals (Category 1). Causes severe skin burns and eye damage (Sub-category 1B). ^[1]
Eye Damage	Causes serious eye damage (Category 1) ^[1]
Reactivity	Reacts violently with water.

Handling and Personal Protective Equipment (PPE)

- Engineering Controls: Handle in a well-ventilated place, preferably in a chemical fume hood.
^[1] Use explosion-proof equipment and non-sparking tools.^[1]
- Personal Protective Equipment:
 - Eye/Face Protection: Wear tightly fitting safety goggles with side-shields or a face shield.
^[4]

- Skin Protection: Wear chemical-resistant gloves (e.g., nitrile rubber) and impervious clothing.[4]
- Respiratory Protection: If exposure limits are exceeded, use a full-face respirator with an appropriate cartridge.[4]

First Aid Measures

Exposure Route	First Aid Measures
Inhalation	Move the person into fresh air. If not breathing, give artificial respiration. Consult a physician.[4]
Skin Contact	Take off immediately all contaminated clothing. Rinse skin with soap and plenty of water. Consult a physician.[1]
Eye Contact	Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. Immediately consult a physician.[4]
Ingestion	Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water and consult a physician.[4]

Fire-Fighting Measures

- Suitable Extinguishing Media: Use dry chemical, carbon dioxide, or alcohol-resistant foam.[1]
- Unsuitable Extinguishing Media: Do not use water, as it reacts violently with **isobutryl bromide**.
- Specific Hazards: Vapors may form explosive mixtures with air. Emits toxic fumes (hydrogen bromide) under fire conditions.
- Protective Equipment: Wear self-contained breathing apparatus for firefighting if necessary. [1]

Storage

Store in a cool, dry, and well-ventilated place away from heat, sparks, and open flames.[5]

Keep the container tightly closed and store in a corrosion-resistant container.[1]

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